

An In-depth Technical Guide to Dimethylvinphos: Chemical Structure, Properties, and Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dimethylvinphos*

Cat. No.: *B1252762*

[Get Quote](#)

Introduction

Dimethylvinphos is an organophosphate insecticide, a class of compounds known for their potent activity against a wide range of insect pests.[1][2] As the dimethyl analogue of chlorfenvinphos, it functions as a contact and stomach poison, primarily utilized for the control of stem borers and leaf rollers in rice cultivation.[2][3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, metabolic pathways, and analytical methodologies for **Dimethylvinphos**, tailored for researchers, scientists, and professionals in drug development and environmental science.

Chemical Identity and Structure

Accurate identification of a chemical entity is foundational to all scientific investigation.

Dimethylvinphos is systematically named [2-chloro-1-(2,4-dichlorophenyl)ethenyl] dimethyl phosphate.[5] Due to the presence of a carbon-carbon double bond in its vinyl side chain, **Dimethylvinphos** exhibits geometric isomerism, existing as two distinct stereoisomers: (E)- and (Z)-isomers.[2] The technical-grade material is predominantly composed of the (Z)-isomer (>95%).[4]

Key Identifiers:

- IUPAC Name: [2-chloro-1-(2,4-dichlorophenyl)ethenyl] dimethyl phosphate[5]

- CAS Registry Number: 2274-67-1[5][6]
- Molecular Formula: C₁₀H₁₀Cl₃O₄P[1][5]
- Molecular Weight: 331.52 g/mol [2][7]
- SMILES: COP(=O)(OC)OC(=CCl)C1=C(C=C(C=C1)Cl)Cl[5][8]
- InChI Key: QSGNQELHULIMSJ-UHFFFAOYSA-N[5]

Caption: Chemical structure of **Dimethylvinphos**.

Physicochemical Properties

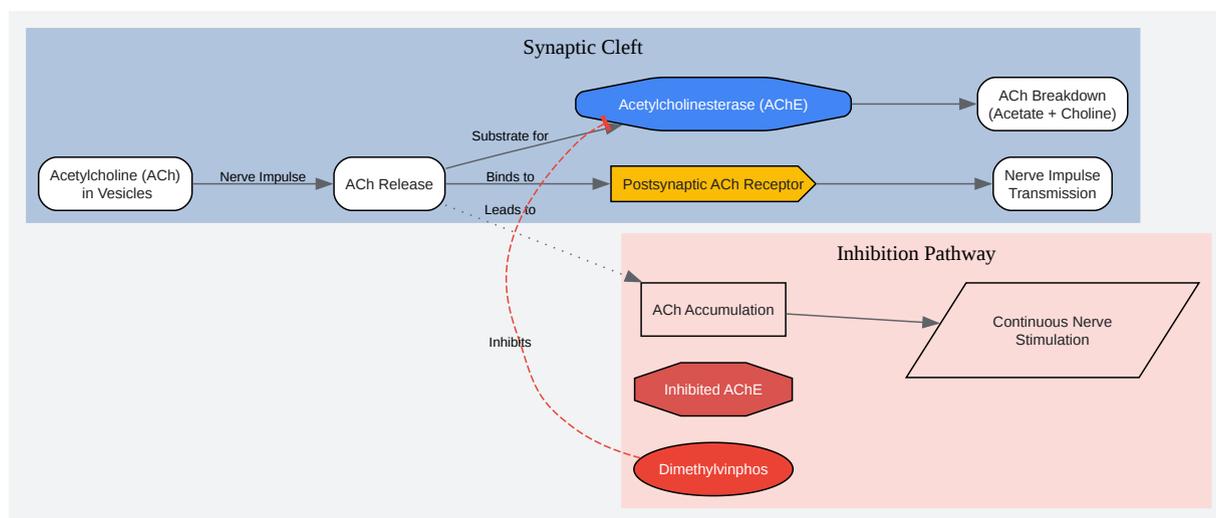
The environmental fate and biological activity of **Dimethylvinphos** are dictated by its physicochemical properties. A summary of these key properties is presented in the table below.

Property	Value	Source
Molecular Weight	331.52 g/mol	[2][7]
Melting Point	69.5 °C	[4][6]
Boiling Point	126 °C at 0.05 Torr	[4][6]
Water Solubility	130 mg/L at 20 °C	[3][4]
Vapor Pressure	1.3 x 10 ⁻³ Pa at 25 °C	[3][4]
Log P (Octanol/Water Partition Coefficient)	2.4	[5]

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, **Dimethylvinphos** exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous systems of insects.[2][9] AChE is crucial for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By

inhibiting AChE, **Dimethylvinphos** causes an accumulation of ACh, leading to continuous nerve stimulation, paralysis, and ultimately, the death of the insect.[9][10]



[Click to download full resolution via product page](#)

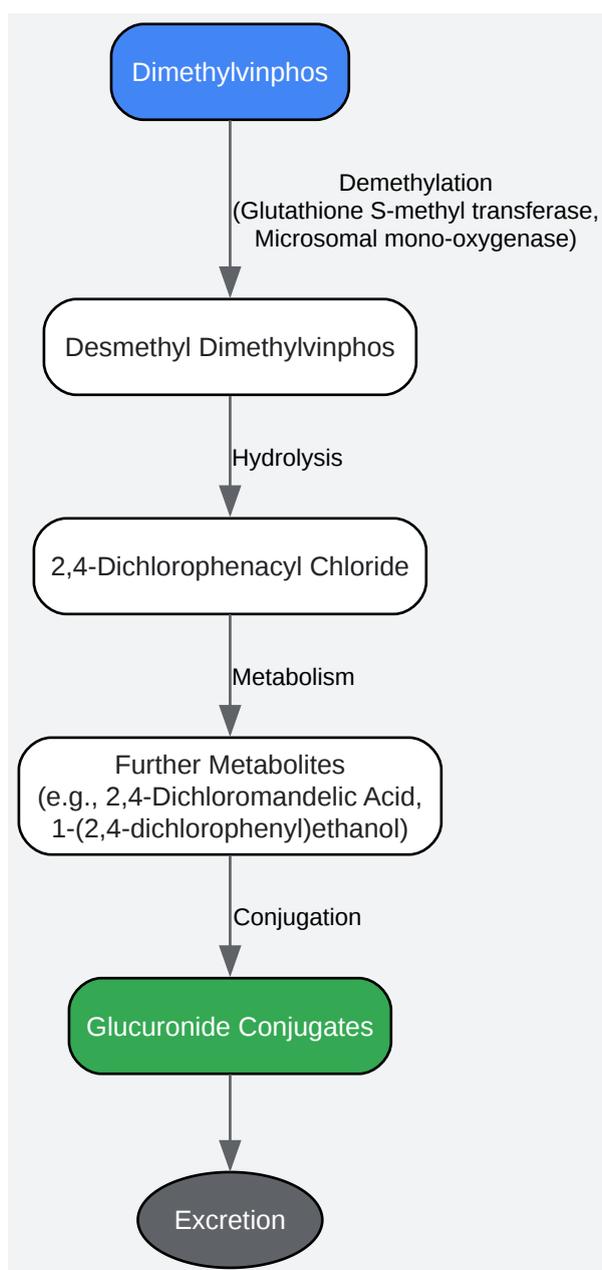
Caption: Mechanism of Acetylcholinesterase (AChE) inhibition by **Dimethylvinphos**.

Synthesis and Formulation

The industrial synthesis of **Dimethylvinphos** typically involves a multi-step process. A key step is the reaction of a chlorinated vinyl alcohol intermediate with dimethyl phosphorochloridate. This process requires controlled conditions to ensure a high yield and chemical stability of the final product, followed by purification steps.[2] For agricultural applications, **Dimethylvinphos** is commonly formulated into emulsifiable concentrates suitable for foliar application.[2]

Metabolism and Toxicokinetics

In mammals, **Dimethylvinphos** is rapidly metabolized and eliminated.[11][12] The primary metabolic pathway involves demethylation, which is mediated by two key enzymes in the liver: glutathione S-methyl transferase in the cytosol and microsomal mono-oxygenase.[11] This initial step is followed by the hydrolysis of the resulting desmethyl **Dimethylvinphos** to 2,4-dichlorophenacyl chloride.[11] This intermediate is further metabolized to several compounds, including 2,4-dichloromandelic acid and 1-(2,4-dichlorophenyl)ethanol, which are then conjugated with glucuronic acid and excreted.[4][11] Pre-treatment with phenobarbital has been shown to enhance the activity of these metabolizing enzymes, leading to a protective effect against the acute toxicity of **Dimethylvinphos**. [11]



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **Dimethylvinphos** in mammals.

Toxicology and Safety

Dimethylvinphos is classified as toxic if swallowed and very toxic to aquatic life with long-lasting effects.[5]

GHS Hazard Statements:

- H301: Toxic if swallowed[5]
- H400: Very toxic to aquatic life[5]
- H410: Very toxic to aquatic life with long lasting effects[5]

Due to its toxicity, handling of **Dimethylvinphos** requires appropriate personal protective equipment and adherence to safety protocols. It is not approved for use as a pesticide in the European Union.[13]

Analytical Methodologies

The detection and quantification of **Dimethylvinphos** in environmental and biological samples are critical for monitoring and risk assessment. A widely used and effective method is Gas Chromatography coupled with Mass Spectrometry (GC-MS), often preceded by a Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) sample preparation.[14]

Experimental Protocol: QuEChERS-GC-MS Analysis of Dimethylvinphos in Rice Paddies

This protocol outlines a validated method for the determination of **Dimethylvinphos** in rice paddy samples.[14]

1. Sample Preparation (QuEChERS)
 - a. Weigh 10 g of a homogenized rice paddy sample into a 50 mL centrifuge tube.
 - b. Add 10 mL of acetonitrile.
 - c. Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - d. Shake vigorously for 1 minute.
 - e. Centrifuge at 4000 rpm for 5 minutes.
 - f.

Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing dispersive solid-phase extraction (d-SPE) sorbent (e.g., 150 mg MgSO₄, 50 mg primary secondary amine (PSA)). g. Vortex for 30 seconds. h. Centrifuge at 10,000 rpm for 2 minutes. i. Collect the supernatant for GC-MS analysis.

2. GC-MS Analysis a. Gas Chromatograph (GC) Conditions:

- Injector: Splitless mode, 250 °C.
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program: Initial temperature of 70 °C for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
- ## b. Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Monitored Ions: Select characteristic ions for **Dimethylvinphos** for quantification and confirmation.

```
start [label="Start: Rice Paddy Sample", shape=ellipse,
fillcolor="#34A853", fontcolor="#FFFFFF"]; homogenize
[label="Homogenize Sample"]; extract [label="Acetonitrile
Extraction\nwith QuEChERS salts"]; centrifuge1 [label="Centrifuge"];
cleanup [label="Dispersive SPE Cleanup"]; centrifuge2
[label="Centrifuge"]; analyze [label="GC-MS Analysis",
shape=parallelogram, fillcolor="#FBBC05", fontcolor="#202124"]; end
[label="End: Data Acquisition\nand Quantification", shape=ellipse,
fillcolor="#EA4335", fontcolor="#FFFFFF"];
```

```
start -> homogenize; homogenize -> extract; extract -> centrifuge1;
centrifuge1 -> cleanup; cleanup -> centrifuge2; centrifuge2 ->
analyze; analyze -> end; }
```

Caption: Workflow for the analysis of **Dimethylvinphos** using QuEChERS and GC-MS.

Environmental Fate and Degradation

The persistence of **Dimethylvinphos** in the environment is a key consideration for its ecological impact. It is known to be unstable in sunlight and undergoes hydrolysis in water.^[4]

At a pH of 7.0 and a temperature of 25 °C, the hydrolysis half-life of **Dimethylvinphos** is approximately 40 days.[4] Its degradation products are generally less toxic than the parent compound.[9]

Conclusion

Dimethylvinphos remains a significant organophosphate insecticide, particularly in rice cultivation. A thorough understanding of its chemical properties, mechanism of action, metabolism, and analytical detection methods is essential for its safe and effective use, as well as for assessing its environmental and toxicological impact. The methodologies and data presented in this guide provide a solid foundation for researchers and scientists working with this compound.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 16769, **Dimethylvinphos**. Retrieved from [\[Link\]](#)
- Hutson, D. H., Hoadley, E. C., & Griffiths, M. H. (1976). Metabolic demethylation of the insecticide **dimethylvinphos** in rats, in dogs, and in vitro. *Xenobiotica*, 6(12), 745-762. [\[Link\]](#)
- Compendium of Pesticide Common Names. (n.d.). **dimethylvinphos**. Alanwood.net. Retrieved from [\[Link\]](#)
- Hutson, D. H., Hoadley, E. C., & Griffiths, M. H. (1976). Metabolic Demethylation of the Insecticide Dimethyl-vinphos in Rats, in Dogs, and in Vitro. Taylor & Francis. Retrieved from [\[Link\]](#)
- Agriculture and Environment Research Unit (AERU). (n.d.). **Dimethylvinphos** (Ref: SD 8280). University of Hertfordshire. Retrieved from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). **Dimethylvinphos**. American Chemical Society. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). **dimethylvinphos(E)**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

- Cheméo. (n.d.). Chemical Properties of **Dimethylvinphos** (CAS 2274-67-1). Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Cas 2274-67-1, **DIMETHYLVINPHOS**. Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **DIMETHYLVINPHOS, (Z)-**. Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **DIMETHYLVINPHOS, (E)-**. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). **Dimethylvinphos** (C₁₀H₁₀Cl₃O₄P). Retrieved from [\[Link\]](#)
- Wikidata. (n.d.). **dimethylvinphos**. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 25750, Phosphamidon. Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (n.d.). Analytical Methods. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Toxicological Profile for Chlorfenvinphos. Retrieved from [\[Link\]](#)
- Cheméo. (2026). **Dimethylvinphos**. Retrieved from [\[Link\]](#)
- Scientific Research Publishing. (n.d.). Developments in Analytical Methods for Detection of Pesticides in Environmental Samples. Retrieved from [\[Link\]](#)
- IU Indianapolis ScholarWorks. (n.d.). Dual-technique assay for the analysis of organophosphorus compounds for environmental and chemical defense applications. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). The Fate of Select Pesticides in the Aquatic Environment. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Dichlorvos. Retrieved from [\[Link\]](#)

- Environmental Working Group. (n.d.). Dimethylphosphate (DMP). Retrieved from [[Link](#)]
- European Commission. (n.d.). EU Pesticides Database - Active substances - Active substance details. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
 2. Dimethylvinphos (Ref: SD 8280) [item.herts.ac.uk]
 3. lookchem.com [lookchem.com]
 4. DIMETHYLVINPHOS | 2274-67-1 [chemicalbook.com]
 5. Dimethylvinphos | C₁₀H₁₀Cl₃O₄P | CID 16769 - PubChem [pubchem.ncbi.nlm.nih.gov]
 6. CAS Common Chemistry [commonchemistry.cas.org]
 7. GSRS [gsrs.ncats.nih.gov]
 8. PubChemLite - Dimethylvinphos (C₁₀H₁₀Cl₃O₄P) [pubchemlite.lcsb.uni.lu]
 9. Dichlorvos - Wikipedia [en.wikipedia.org]
 10. ewg.org [ewg.org]
 11. Metabolic demethylation of the insecticide dimethylvinphos in rats, in dogs, and in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
 12. aminer.org [aminer.org]
 13. EU Pesticides Database [ec.europa.eu]
 14. Dimethylvinphos PESTANAL , analytical standard 2274-67-1 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethylvinphos: Chemical Structure, Properties, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1252762#dimethylvinphos-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com